

An In-Depth Technical Guide to Sulfo-Cy7.5 NHS Ester Bioconjugation Chemistry

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Compound of Interest

Compound Name: Sulfo-Cy7.5 NHS ester

Cat. No.: B15553915

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This guide provides a comprehensive overview of the bioconjugation chemistry involving **Sulfo-Cy7.5 NHS ester**, a near-infrared (NIR) fluorescent dye. It details the reaction mechanism, experimental protocols, and key data for successful labeling of biomolecules such as proteins, antibodies, and peptides.

Introduction to Sulfo-Cy7.5 NHS Ester

Sulfo-Cy7.5 NHS ester is a water-soluble, hydrophilic fluorescent dye designed for labeling biomolecules in aqueous environments.^{[1][2][3]} Its key features include:

- **Near-Infrared (NIR) Fluorescence:** With excitation and emission maxima in the NIR spectrum, it is ideal for deep-tissue in vivo imaging applications due to reduced background autofluorescence from biological tissues.^{[4][5]}
- **Water Solubility:** The presence of sulfonate groups enhances its water solubility, making it particularly suitable for labeling sensitive proteins that may denature in the presence of organic solvents.^[6]
- **Amine Reactivity:** The N-hydroxysuccinimide (NHS) ester functional group reacts efficiently and specifically with primary aliphatic amines, such as the side chain of lysine residues in proteins, to form stable amide bonds.^{[7][8]}

- High Quantum Yield: Sulfo-Cy7.5 exhibits a higher fluorescence quantum yield compared to Indocyanine Green (ICG), a clinically approved NIR dye.[\[1\]](#)[\[3\]](#)

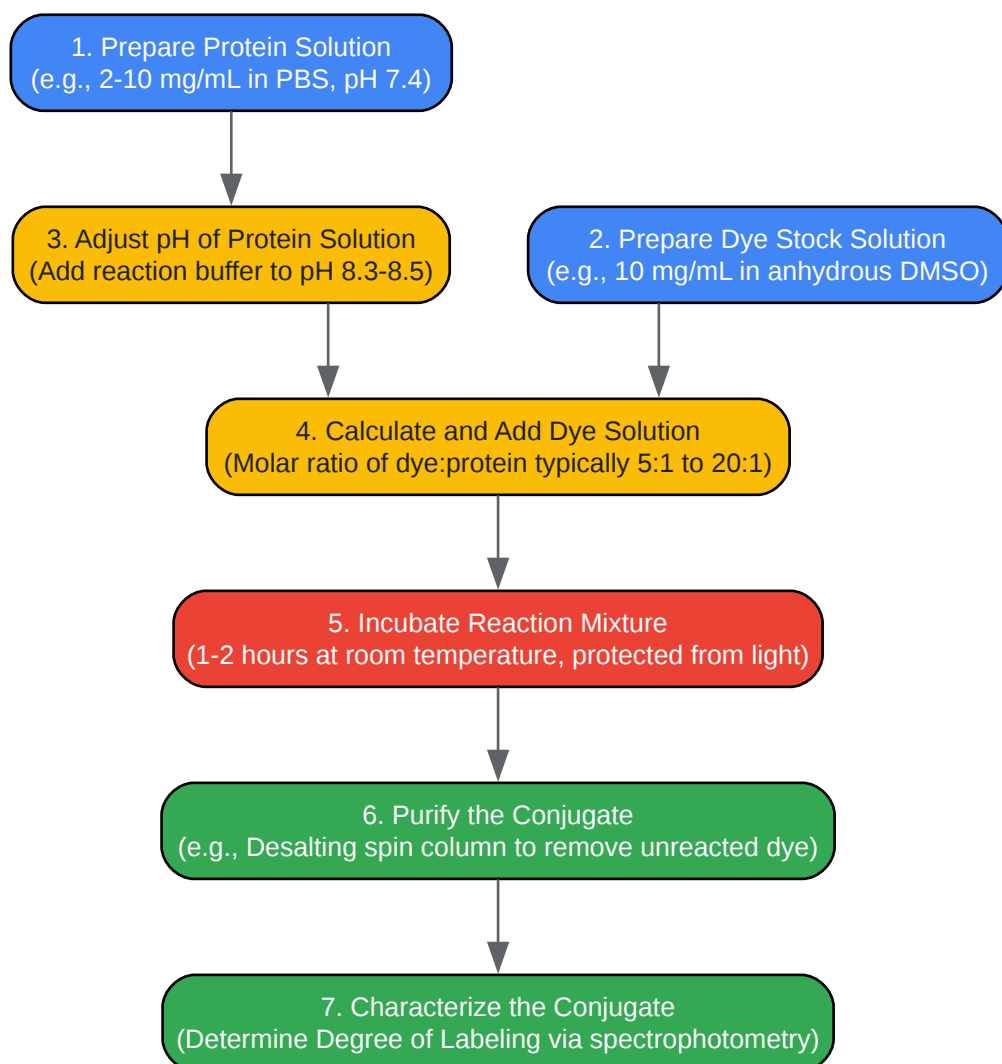
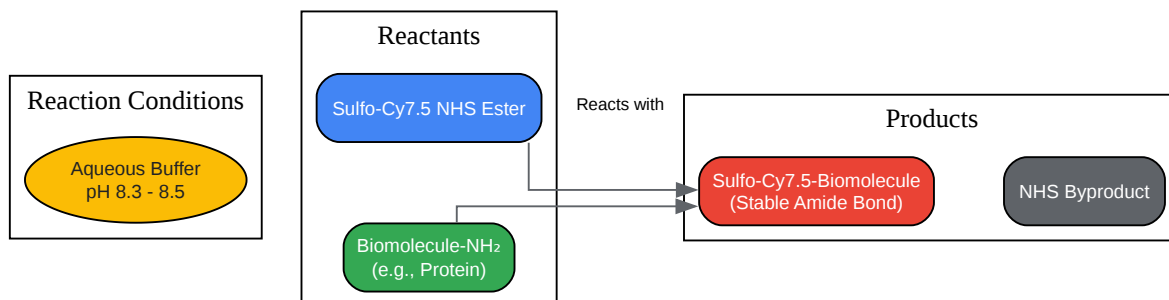
Physicochemical and Spectroscopic Properties

The properties of **Sulfo-Cy7.5 NHS ester** are summarized in the table below. Data from various suppliers are included to provide a comprehensive overview.

Property	Value	Source
Molecular Weight	1180.47 g/mol	[3]
1180.5 g/mol	[7] [9]	
Excitation Maximum (λ_{ex})	~778 nm	[3] [7]
~788 nm	[4]	
Emission Maximum (λ_{em})	~797 nm	[3] [7] [8]
~808 nm	[4]	
Molar Extinction Coefficient	222,000 M ⁻¹ cm ⁻¹	[3] [7] [8]
Fluorescence Quantum Yield	0.21	[7]
Solubility	Good in Water, DMF, and DMSO	[3] [7]
Storage Conditions	-20°C in the dark, desiccated	[1] [7]

Bioconjugation Chemistry: Reaction Mechanism

The bioconjugation of **Sulfo-Cy7.5 NHS ester** to a biomolecule containing primary amines proceeds via a nucleophilic acyl substitution reaction.



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